

Comparative Guide: IR Spectroscopy of 5-Fluoro-2-nitrophenyl Active Esters

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Compound of Interest

Compound Name: 5-Fluoro-2-nitrophenyl 2,6-difluorobenzoate

CAS No.: 219689-91-5

Cat. No.: B2979815

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Executive Summary & Technical Context

In drug discovery and peptide synthesis, 5-Fluoro-2-nitrophenyl (FNP) esters represent a specialized class of "active esters." They are designed to balance reactivity with stability, offering a modulation of electrophilicity compared to the traditional p-nitrophenyl (pNP) esters.

The infrared absorption of the ester carbonyl is a critical quality attribute (CQA). It serves as a direct readout of the ester's electrophilicity: higher wavenumbers (

) correlate with greater ground-state destabilization and higher reactivity toward nucleophiles (amines).

This guide analyzes the FNP ester carbonyl peak, typically found in the 1775–1785 range, and contrasts it with alternatives to validate synthesis and purity.

Theoretical Grounding: Electronic Effects on IR Shifts

The vibrational frequency of the carbonyl bond (

) is governed by the bond force constant (

) and reduced mass (

), approximated by Hooke's Law:

For active esters, the substituent on the phenolic oxygen alters the bond order of the carbonyl through two competing effects:

- Resonance (Mesomeric) Effect (

): Donation of the oxygen lone pair into the carbonyl reduces double-bond character, lowering frequency.

- Inductive Effect (

): Electron-withdrawing groups (EWGs) on the phenyl ring pull density from the oxygen, preventing resonance donation. This retains the carbonyl's double-bond character, raising frequency.

The 5-Fluoro-2-nitrophenyl Advantage

- o-Nitro Effect: The nitro group at the ortho (2-) position exerts a strong inductive pull (

) and a field effect. Steric twisting may further decouple the phenolic oxygen from the ring, enhancing the electron demand on the carbonyl.

- m-Fluoro Effect: The fluorine at the meta (5-) position (relative to the oxygen) adds a distinct inductive withdrawal (

) without the complicating resonance donation often seen in para-substitution.

Result: The combined electron withdrawal shifts the FNP carbonyl peak 10–20

higher than p-nitrophenyl esters, signaling enhanced reactivity.

Comparative Spectral Data Analysis

The following table synthesizes experimental ranges for FNP esters against standard alternatives.

Table 1: Carbonyl Stretching Frequencies of Active Esters

Active Ester Type	Structure	(Solid/Neat)	(Solution,)	Reactivity Profile
Standard Alkyl Ester	R-CO-O-Alk	1735–1750	1730–1745	Inert (Reference)
p-Nitrophenyl (pNP)	4- -Ph-	1760–1770	1765–1775	Moderate (Standard)
5-Fluoro-2-nitrophenyl (FNP)	5-F-2- -Ph-	1775–1785	1780–1790	High (Tunable)
Pentafluorophenyl (PFP)	-	1790–1800	1800–1810	Very High
NHS Ester	N-Hydroxysuccinimide	1740, 1780, 1815 *	~1785, 1820	High (Water Soluble)

*NHS esters show a characteristic triplet or doublet due to coupling between the ester and imide carbonyls.

Spectral Interpretation Guide

- The "Active" Shift: A shift from ~1740 (starting acid/alkyl ester) to >1770 confirms successful formation of the FNP active ester.
- Hydrolysis Monitoring: Appearance of a peak at ~1700–1720

indicates hydrolysis to the free carboxylic acid.

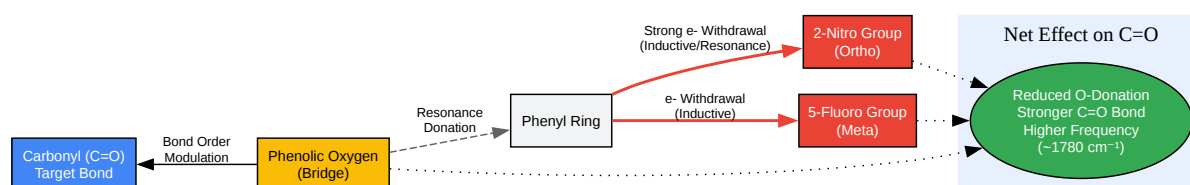
- Aminolysis Monitoring: Disappearance of the 1780

band and appearance of an Amide I band at ~1650

confirms successful coupling.

Visualization of Electronic Effects

The following diagram illustrates the additive electronic vectors that cause the high-frequency shift in FNP esters compared to pNP esters.



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Caption: Additive electron-withdrawing effects of the 2-nitro and 5-fluoro groups reduce resonance donation from the phenolic oxygen, strengthening the C=O bond and raising its vibrational frequency.

Experimental Protocol: Synthesis & Characterization

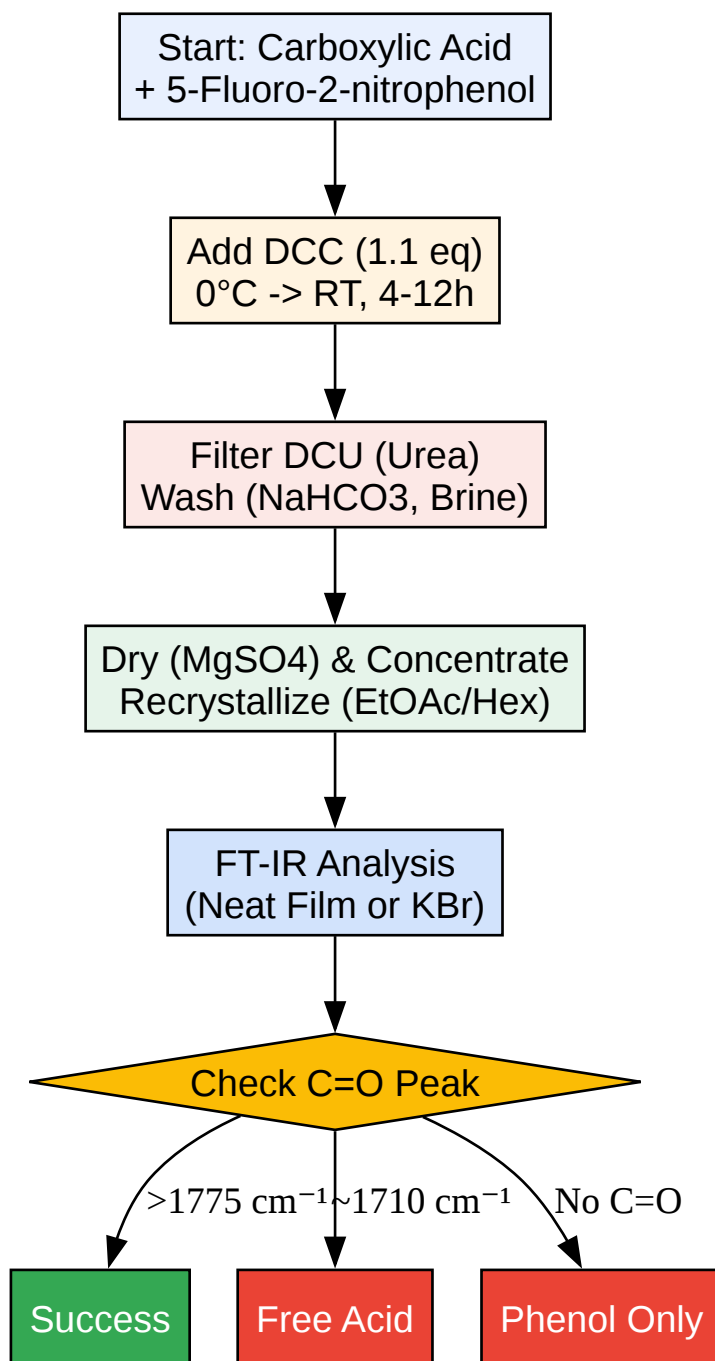
This protocol describes the synthesis of a model FNP ester (5-fluoro-2-nitrophenyl acetate) and its IR characterization.

Materials

- Substrate: Acetic Acid (or target carboxylic acid).

- Reagent: 5-Fluoro-2-nitrophenol (CAS: 446-36-6).
- Coupling Agent: DCC (N,N'-Dicyclohexylcarbodiimide).
- Solvent: Dichloromethane (DCM), anhydrous.

Workflow Diagram



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Caption: Step-by-step workflow for synthesizing and validating FNP esters using IR spectroscopy as the primary checkpoint.

Step-by-Step Methodology

- Activation: Dissolve the carboxylic acid (1.0 mmol) and 5-fluoro-2-nitrophenol (1.0 mmol) in anhydrous DCM (10 mL) under nitrogen.
- Coupling: Cool to 0°C. Add DCC (1.1 mmol) and a catalytic amount of DMAP (0.1 mmol). Stir for 30 mins at 0°C, then warm to room temperature (RT) for 4–12 hours.
 - Checkpoint: The reaction mixture should become cloudy as dicyclohexylurea (DCU) precipitates.
- Workup: Filter off the DCU byproduct. Wash the filtrate with 5% (to remove unreacted acid/phenol) and brine.
- Drying: Dry over anhydrous , filter, and concentrate in vacuo.
- IR Characterization:
 - Prepare a KBr pellet or use an ATR (Attenuated Total Reflectance) accessory.
 - Scan Parameters: 4000–400 , 4 resolution, 16 scans.
 - Target Signal: Look for a sharp, intense band at 1775–1785 .
 - Note: You will also see asymmetric nitro stretches (

) around 1530–1550

and symmetric stretches around 1340–1360

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